

Comparative pharmacokinetics of different SHP2 inhibitors

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Compound of Interest

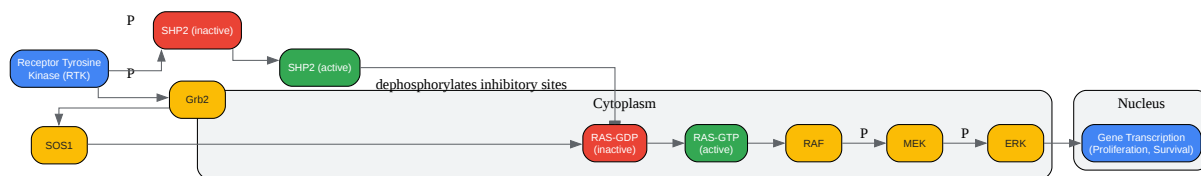
Compound Name: SHP389

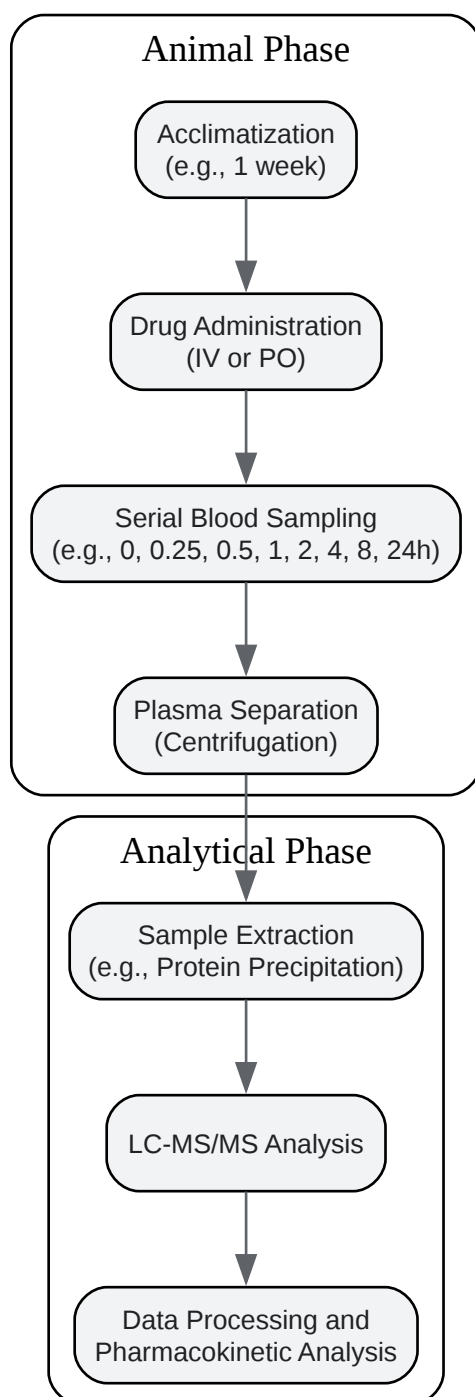
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SHP2 Signaling Pathway

SHP2 plays a crucial role in transducing signals from activated RTKs to downstream effectors, primarily through the RAS/MAPK cascade. Upon growth factor binding, RTKs become phosphorylated, creating docking sites for adaptor proteins like Grb2, which in turn recruits SOS1. SHP2 is recruited to this complex and, upon its activation, dephosphorylates specific substrates, leading to the sustained activation of RAS and the subsequent phosphorylation cascade of RAF, MEK, and ERK. This pathway ultimately regulates gene expression related to cell proliferation, differentiation, and survival.





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